

An In-depth Technical Guide to 2-(Difluoromethoxy)benzonitrile

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Compound of Interest

Compound Name: 2-(Difluoromethoxy)benzonitrile

Cat. No.: B1304700

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This technical guide provides a comprehensive overview of the molecular structure, weight, and other physicochemical properties of **2-(Difluoromethoxy)benzonitrile**, tailored for researchers, scientists, and professionals in drug development.

Molecular and Physicochemical Properties

2-(Difluoromethoxy)benzonitrile is an aromatic organic compound. The integration of a difluoromethoxy group onto the benzonitrile scaffold can significantly alter the molecule's electronic properties, lipophilicity, and metabolic stability, making it a valuable building block in medicinal chemistry and materials science.

The quantitative data for **2-(Difluoromethoxy)benzonitrile** are summarized in the table below for ease of reference.

Property	Value	Source(s)
Molecular Formula	C ₈ H ₅ F ₂ NO	[1] [2]
Molecular Weight	169.13 g/mol	[1]
Monoisotopic Mass	169.03392 Da	[3]
CAS Number	56935-78-5	[1] [2]
Density	1.26 g/cm ³	[1] [4]
Boiling Point	118-120 °C @ 15 mmHg	[4]
Flash Point	101 °C	[4]
Appearance	Colorless to light yellow liquid	[4]
Storage	Sealed in dry, Room Temperature	[4]

Molecular Structure and Identification

The structural identifiers for **2-(Difluoromethoxy)benzonitrile** are provided below. These are crucial for unambiguous identification in chemical databases and experimental settings.

Identifier	String	Source(s)
IUPAC Name	2-(difluoromethoxy)benzonitrile	[1] [2]
SMILES	C1=CC=C(C(=C1)C#N)OC(F) F	[1]
InChI	InChI=1S/C8H5F2NO/c9- 8(10)12-7-4-2-1-3-6(7)5-11/h1- 4,8H	[1]
InChIKey	PLTPHQGNJHSBBR- UHFFFAOYSA-N	[1]

Molecular Structure Visualization

The two-dimensional chemical structure of **2-(Difluoromethoxy)benzonitrile** is depicted in the diagram below.

Caption: 2D structure of **2-(Difluoromethoxy)benzonitrile**.

Experimental Protocols and Biological Activity

Detailed experimental protocols for the synthesis and specific reactions of **2-(Difluoromethoxy)benzonitrile** are not extensively documented in publicly available literature. It is primarily classified as a building block for organic synthesis.

There is no readily available information on the specific signaling pathways in which **2-(Difluoromethoxy)benzonitrile** is involved. Its primary application appears to be as an intermediate in the synthesis of more complex molecules with potential biological activities. Further research would be required to elucidate any direct biological effects or pathway interactions.

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